

Zirconium Ammonium Carbonate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Zirconium ammonium carbonate*

Cat. No.: *B13403490*

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This technical guide provides an in-depth overview of **Zirconium Ammonium Carbonate** (AZC), a versatile inorganic crosslinking agent. Aimed at researchers, scientists, and professionals in drug development, this document consolidates key data, safety information, and potential applications, with a focus on its chemical properties and handling protocols.

Core Properties and Identification

Zirconium Ammonium Carbonate is a clear, alkaline aqueous solution containing anionic hydroxylated zirconium polymers.^[1] It is known for its effectiveness as a crosslinker for various polymers and binders.^[2]

Property	Value	Source
CAS Number	68309-95-5, 22829-17-0	[2] [3] [4] [5]
Molecular Formula	$(\text{NH}_4)_2[\text{Zr}(\text{CO}_3)_2(\text{OH})_2]$	[6]
Appearance	Clear, aqueous alkaline solution	[1] [2]
Odor	Ammoniacal	[2]
Zirconium Dioxide (ZrO_2) Content	Approximately 20%	[2]
Density	~1.38 - 1.87 g/cm ³	[3]
Melting Point	Decomposes before melting	[3]

Safety Data Sheet Summary

A comprehensive understanding of the safety profile of **Zirconium Ammonium Carbonate** is crucial for its handling in a laboratory or industrial setting. The following table summarizes the key hazard and safety information.

Hazard Category	Description	Precautionary Measures
Eye Irritation	Causes serious eye irritation (H319).[6]	Wear protective eye/face protection (P280). If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing (P305+P351+P338).[6]
Skin Contact	May cause skin irritation upon prolonged contact.	Wear protective gloves (P280). Wash skin thoroughly after handling (P264).[6]
Inhalation	May cause respiratory irritation.	Use only with adequate ventilation. Avoid breathing mist or vapor.[6][7]
Ingestion	Harmful if swallowed.	Do not ingest. If swallowed, rinse mouth with water.[6]
Storage	Store in a cool, dry, and well-ventilated area in a tightly sealed container.[3][6]	
Personal Protective Equipment (PPE)	Safety goggles, chemical-impermeable gloves, and appropriate respiratory protection when ventilation is inadequate.[7]	

Applications in Research and Development

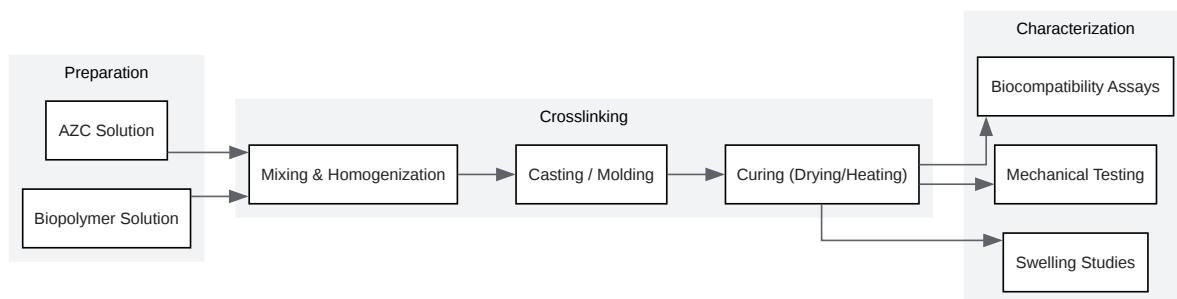
While widely used in the paper and coatings industries as a binder insolubilizer and crosslinking agent[1][2][5], the properties of **Zirconium Ammonium Carbonate** lend themselves to potential applications in research and drug development, including:

- **Biomaterial Scaffolds:** Its crosslinking capabilities can be explored for the fabrication of biocompatible and biodegradable scaffolds for tissue engineering.

- Drug Delivery Systems: The formation of zirconium-based nanoparticles or hydrogels could be investigated for controlled-release drug delivery.
- Catalysis: Zirconium compounds are known for their catalytic activity, suggesting potential use in novel synthetic pathways.

Experimental Workflow: A Conceptual Overview

The following diagram illustrates a generalized workflow for evaluating **Zirconium Ammonium Carbonate** as a crosslinking agent for a novel biopolymer hydrogel.

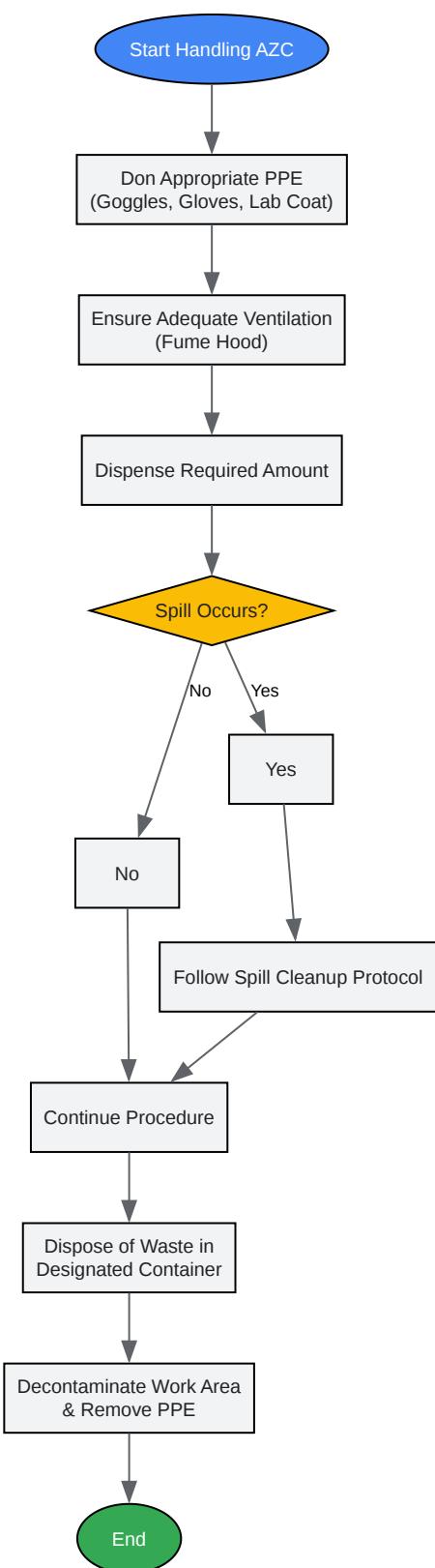


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Conceptual workflow for hydrogel crosslinking.

Logical Relationship: Safety Handling Protocol

This diagram outlines the logical steps to be taken when handling **Zirconium Ammonium Carbonate** in a laboratory setting.



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Laboratory handling protocol for AZC.

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